4,5-Dimethyl-2-furaldehyde structural characterization and analysis

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Compound of Interest

Compound Name:	*4,5-Dimethyl-2-furaldehyde*
CAS No.:	*52480-43-0*
Cat. No.:	*B1581324*

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An In-depth Technical Guide to the Structural Characterization and Analysis of **4,5-Dimethyl-2-furaldehyde**

Abstract

This technical guide provides a comprehensive framework for the structural characterization and analysis of **4,5-dimethyl-2-furaldehyde** (CAS 52480-43-0), a substituted furan derivative of interest in synthetic chemistry and materials science. This document is intended for researchers, analytical scientists, and drug development professionals, offering a detailed exploration of the core analytical techniques required for unambiguous structural elucidation and purity assessment. We delve into the principles and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. Furthermore, we outline robust chromatographic methods using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) for separation and quantification. Each section provides not only step-by-step protocols but also the underlying scientific rationale for methodological choices, ensuring a self-validating and expert-driven approach to the analysis of this compound.

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Introduction and Molecular Overview

Furan derivatives are pivotal heterocyclic compounds that form the backbone of numerous pharmaceuticals, agrochemicals, and natural products.[1] **4,5-Dimethyl-2-furaldehyde**, a member of this class, possesses a unique substitution pattern that influences its electronic properties, reactivity, and spectroscopic signature. An accurate and thorough understanding of its structure is the foundational prerequisite for any subsequent application, from reaction mechanism studies to its use as a building block in complex molecule synthesis. This guide establishes a multi-technique analytical workflow designed to provide a complete and verifiable structural profile of the molecule.

Molecular Structure

The structure consists of a furan ring substituted with methyl groups at the C4 and C5 positions and an aldehyde group at the C2 position. This arrangement creates a conjugated system involving the furan ring and the carbonyl group.

Caption: 2D Structure of **4,5-Dimethyl-2-furaldehyde**.

Physicochemical Properties

A summary of the key physical and chemical properties is essential for handling, storage, and selection of appropriate analytical conditions.

Property	Value	Source
Molecular Formula	$C_7H_8O_2$	
Molecular Weight	124.14 g/mol	
CAS Number	52480-43-0	[2]
Appearance	Liquid	
Boiling Point	98-100 °C at 12 mmHg	[2]
Density	1.016 g/mL at 25 °C	
Refractive Index (n20/D)	1.529 - 1.531	[2]
Flash Point	66 °C (150.8 °F) - closed cup	

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the de novo structural elucidation of organic molecules in solution. Both ^{1}H and ^{13}C NMR are indispensable for confirming the carbon skeleton, substitution pattern, and the electronic environment of each atom.[3]

Rationale and Expected Data

The asymmetry of the molecule and the presence of distinct functional groups (aldehyde, methyl, furan ring) lead to a well-resolved and highly informative NMR spectrum.

- ^{1}H NMR: The spectrum is expected to show four distinct singlet signals. The aldehydic proton is significantly deshielded by the carbonyl group's anisotropy and will appear far downfield. The single proton on the furan ring (H3) will appear in the aromatic region. The two methyl groups, being in different electronic environments (one adjacent to the oxygen, one adjacent to a C-H), will have slightly different chemical shifts.

- ^{13}C NMR: The spectrum will display all seven carbon signals. The carbonyl carbon of the aldehyde will be the most downfield signal. The four carbons of the furan ring will appear in the aromatic/olefinic region, and the two methyl carbons will be the most upfield signals.

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shifts (in $CDCl_3$)

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Atom Assignment	^{1}H NMR (Predicted)	^{13}C NMR (Predicted)
Aldehyde (-CHO)	-	~176-178 ppm
Aldehyde (-CHO)	~9.5 ppm (s, 1H)	-
Furan C2	-	~152-154 ppm
Furan C3	~7.0 ppm (s, 1H)	~120-122 ppm
Furan C4	-	~138-140 ppm
Furan C5	-	~148-150 ppm
C4-CH_3	~2.1 ppm (s, 3H)	~10-12 ppm
C5-CH_3	~2.3 ppm (s, 3H)	~12-14 ppm

Note: These are predicted values based on standard chemical shift data for furan derivatives. Actual values may vary slightly.[3][4]

Experimental Protocol: NMR Analysis

Caption: Workflow for NMR Spectroscopic Analysis.

- Sample Preparation: Accurately weigh 5-10 mg of **4,5-dimethyl-2-furaldehyde** into a clean, dry vial.
- Dissolution: Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.[3] Cap and gently swirl until the sample is fully dissolved.
- Transfer: Using a Pasteur pipette, transfer the solution to a 5 mm NMR tube.
- Instrumentation: Place the NMR tube in the spectrometer (e.g., a 400 MHz Bruker Avance III).[3]
- Data Acquisition:

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- Lock the spectrometer onto the deuterium signal of the $CDCl_3$.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the ^1H NMR spectrum using a standard pulse sequence (e.g., zg30).
- Acquire the $^{13}C\{^1H\}$ NMR spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).

- Processing: Process the resulting Free Induction Decay (FID) using appropriate software (e.g., TopSpin, Mnova). This involves Fourier transformation, phase correction, and baseline correction. Reference the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the $CDCl_3$ solvent peak at 77.16 ppm.[4]

Mass Spectrometry (MS)

Mass spectrometry provides critical information about the molecular weight of a compound and offers insights into its structure through the analysis of fragmentation patterns.[5] Electron Ionization (EI) is a common technique for volatile compounds like furaldehydes.

Rationale and Expected Fragmentation

Upon electron impact, the **4,5-dimethyl-2-furaldehyde** molecule will form a molecular ion ($M^{+}\bullet$), whose mass-to-charge ratio (m/z) confirms the molecular weight. This high-energy ion will then undergo fragmentation through characteristic pathways.[6]

- Molecular Ion ($M^{+}\bullet$): The $M^{+}\bullet$ peak is expected at m/z 124, corresponding to the molecular weight of $C_7H_8O_2$.
- Alpha-Cleavage: Cleavage of the bond adjacent to the carbonyl group is a dominant pathway for aldehydes.[5]
  - Loss of a hydrogen radical ($H\bullet$) from the aldehyde group yields a stable acylium ion at m/z 123 (M-1). This is often a very prominent peak.
  - Loss of the formyl radical ($\bullet CHO$) yields a fragment at m/z 95 (M-29).

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- Ring Fragmentation: The furan ring itself can undergo cleavage, although this is often more complex. A common pathway involves the loss of carbon monoxide (CO), which could lead to a fragment at m/z 96 (from the molecular ion) or m/z 95 (from the M-1 ion).

Table 3: Predicted Major Fragment Ions in EI-MS

m/z	Proposed Fragment Ion	Fragmentation Pathway
124	$[C_7H_8O_2]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
123	$[C_7H_7O_2]^+$	Alpha-Cleavage: Loss of H•
95	$[C_6H_7O]^+$	Alpha-Cleavage: Loss of •CHO
39	$[C_3H_3]^+$	Further fragmentation
Note: Relative intensities will depend on the ionization energy.[7]		

Experimental Protocol: GC-MS Analysis

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